

In-Depth Technical Guide to Naphthol Carmine FBB (Pigment Red 146)

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Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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For Researchers, Scientists, and Chemical Industry Professionals

This technical guide provides a comprehensive overview of Naphthol Carmine FBB, a synthetic organic pigment widely known in the industry as **Pigment Red 146**. This document details its chemical identity, physicochemical properties, and primary industrial applications, presenting data in a clear and accessible format for technical audiences.

Chemical Identification

Naphthol Carmine FBB is the common trade name for the organic compound scientifically identified as **Pigment Red 146**.^{[1][2][3]} It belongs to the monoazo class of pigments.^{[3][4]}

| Identifier | Value |
|------------------|---|
| Common Name | Naphthol Carmine FBB |
| Synonyms | Permanent Carmine FBB, Fast Red FBB, Fast Pink FBB, C.I. Pigment Red 146 [1] [3] [5] |
| C.I. Name | Pigment Red 146 [2] [3] [4] |
| C.I. Number | 12485 [1] [3] [4] |
| CAS Number | 5280-68-2 [1] [2] [3] [4] [6] |
| EU Number | 226-103-2 [1] [3] |
| Chemical Formula | <chem>C33H27ClN4O6</chem> [1] |
| IUPAC Name | N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)-carbonyl]phenyl]azo]-2-Naphthalenecarboxamide [5] |
| Molecular Weight | 611.04 g/mol [1] [5] |

Physicochemical Properties

Naphthol Carmine FBB is a bluish-red pigment powder.[\[2\]](#)[\[7\]](#) It is known for its good overall fastness properties, making it a versatile pigment in various applications.[\[8\]](#)[\[9\]](#) It is insoluble in water.[\[10\]](#)

Quantitative Data

The following table summarizes the key quantitative properties of Naphthol Carmine FBB. The values represent a range or average compiled from various technical data sheets.

| Property | Value | Unit |
|-----------------------|------------|--|
| Density | 1.34 - 1.6 | g/cm ³ [2] [5] [11] |
| Oil Absorption | 40 - 69 | ml/100g [1] [2] [6] |
| pH Value (10% slurry) | 6.0 - 7.5 | - [1] [2] [6] |
| Heat Resistance | 180 - 220 | °C [2] [6] |
| Specific Surface Area | 36 | m ² /g [5] [11] |

Fastness and Resistance Properties

The fastness properties of a pigment indicate its resistance to fading or bleeding under various conditions. The following data is rated on a scale of 1 to 5 (unless otherwise specified), where 1 is poor and 5 is excellent.

| Property | Rating |
|-----------------------|--|
| Lightfastness | |
| - Full Tint | 7 (Scale 1-8) [12] |
| - Reduced Tint | 6 (Scale 1-8) [12] |
| Resistance | |
| - Water | 4 - 5 [2] [6] [12] |
| - Oil | 5 [2] [6] [12] |
| - Acid | 4 - 5 [2] [6] [12] |
| - Alkali | 4 - 5 [2] [6] [12] |
| - Ethanol | 5 [12] |
| - Xylene | 5 [12] |
| - Methyl Ethyl Ketone | 4 [12] |

Experimental Protocols and Biological Activity

Naphthol Carmine FBB (**Pigment Red 146**) is an industrial pigment designed for coloration of materials such as inks, coatings, and plastics. Its intended use is not within the realm of biological research or drug development. Consequently, there are no established experimental protocols for its use in biological assays, nor is it associated with any known signaling pathways. The audience of researchers and scientists should note its application is in materials science and industrial chemistry, not pharmacology or cell biology.

Industrial Applications

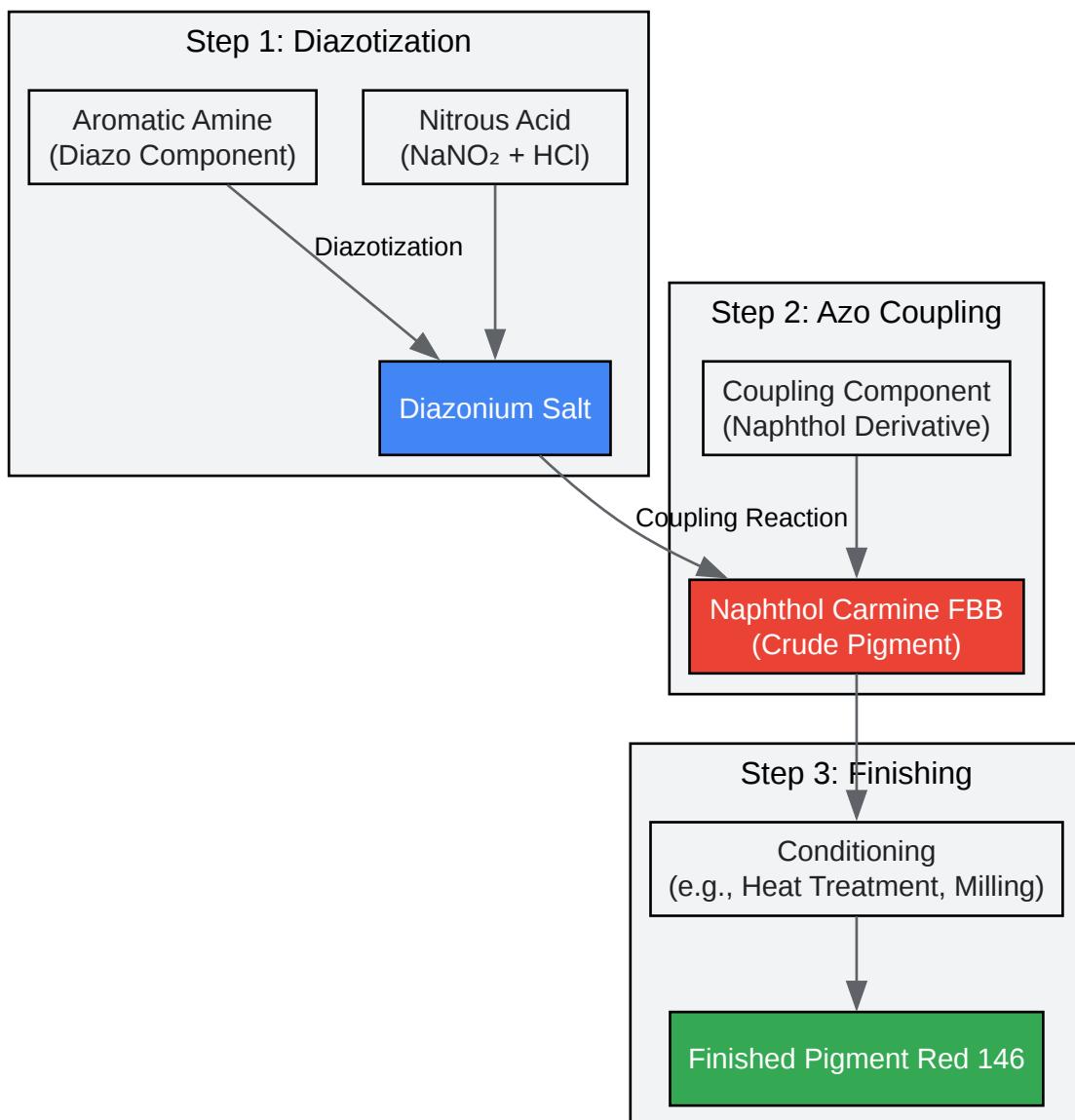
The robust performance characteristics of Naphthol Carmine FBB make it suitable for a range of applications where high fastness and a specific bluish-red shade are required.[7]

Primary Applications Include:

- Printing Inks: It is recommended for water-based, solvent-based, and UV-cured inks, including offset, gravure, and flexographic printing.[5][11][13]
- Coatings: Used in industrial coatings, water-based decorative paints, and powder coatings. [2][3][11]
- Plastics: Suitable for coloring rigid PVC and other plastics, offering good lightfastness.[11]
- Textile Printing: Recommended for textile printing applications.[3][5][12]

Synthesis Workflow

As a monoazo pigment, the synthesis of Naphthol Carmine FBB follows a well-established chemical process involving diazotization and azo coupling. The diagram below illustrates a generalized workflow for this type of synthesis.

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References

- 1. union-pigment.com [union-pigment.com]

- 2. senova-chem.com [senova-chem.com]
- 3. Pigment Red 146 - CAS No.5280-68-2 - Naphthol Carmine FBB - HANGZHOU HAN-COLOR CHEMICAL CO., LTD. / HPP [hc-pigment.com]
- 4. mschemicals.in [mschemicals.in]
- 5. Pigment Red 146 - SY Chemical Co., Ltd. [sypigment.com]
- 6. Pigment red 146|Fast Pink FBB|CAS No.5280-68-2 [xcolorpigment.com]
- 7. printwiki.org [printwiki.org]
- 8. Permanent Carmine FBB 02 - Sudarshan Chemical Industries Limited. [sudarshan.com]
- 9. ulprospector.com [ulprospector.com]
- 10. sypigment.com [sypigment.com]
- 11. zeyachem.net [zeyachem.net]
- 12. advaityadyechem.co.in [advaityadyechem.co.in]
- 13. specialchem.com [specialchem.com]
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